

AMCA-X, SE: A Technical Guide for Advanced Researchers

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Compound of Interest

Compound Name: AMCA-X SE

Cat. No.: B15552252

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AMCA-X, Succinimidyl Ester (SE) is a widely utilized amine-reactive fluorescent probe that emits in the blue region of the spectrum. This guide provides an in-depth technical overview of its properties and applications, with a focus on methodologies relevant to researchers, scientists, and professionals in drug development.

Core Properties and Specifications

AMCA-X, SE, chemically known as 6-((7-amino-4-methylcoumarin-3-acetyl)amino)hexanoic acid, succinimidyl ester, is a derivative of the aminomethylcoumarin (AMCA) fluorophore.[1][2][3] The "X" in its name refers to a seven-atom aminohexanoyl spacer that separates the fluorophore from its reactive succinimidyl ester group.[4][5] This spacer is designed to minimize potential quenching interactions that can occur when the dye is conjugated to a biomolecule, and in some instances, it enhances the accessibility of the dye for recognition by secondary detection reagents.[4][5]

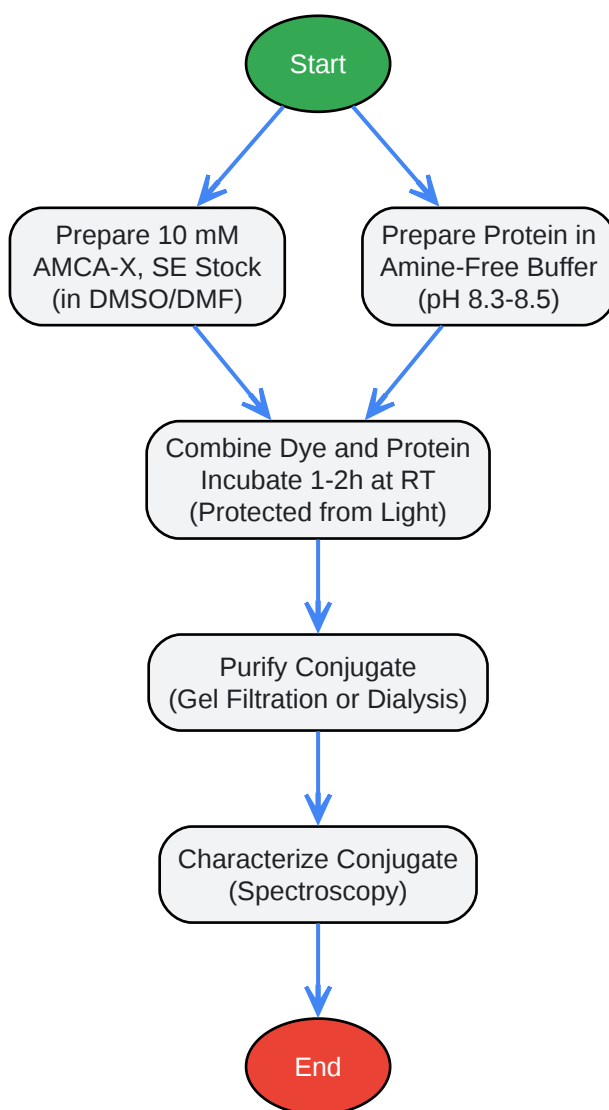
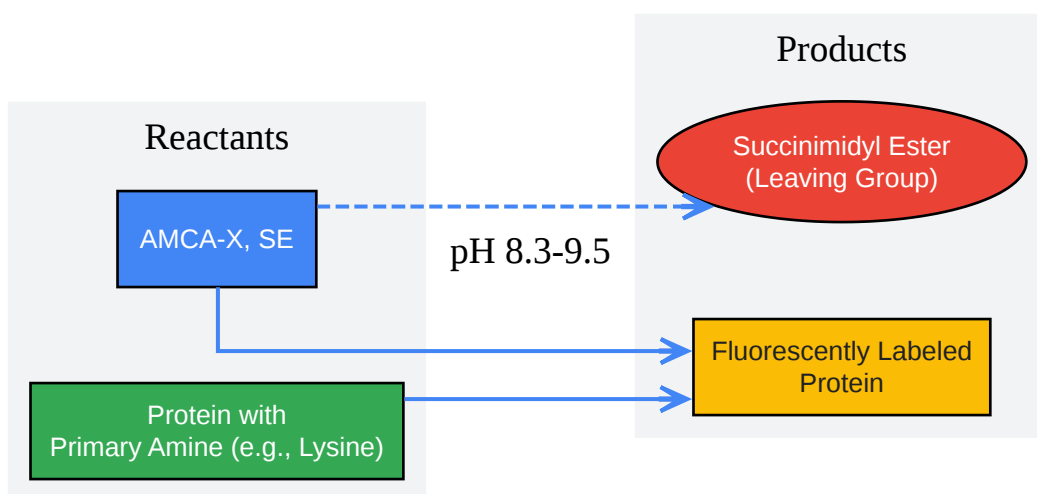
Physicochemical and Spectral Data

The key characteristics of AMCA-X, SE are summarized in the table below, providing essential data for experimental design and application.

Property	Value	Source
Full Chemical Name	6-((7-amino-4-methylcoumarin-3-acetyl)amino)hexanoic acid, succinimidyl ester	[1][2][3]
Molecular Formula	C ₂₂ H ₂₅ N ₃ O ₇	[1][2]
Molecular Weight	443.46 g/mol	[2][3]
Appearance	White to light yellow solid/powder	[1][2][6]
Excitation Maximum (λ _{ex})	~353 nm (in Methanol)	[1][2][7]
Emission Maximum (λ _{em})	~442 nm (in Methanol)	[1][2][7]
Extinction Coefficient	19,000 cm ⁻¹ M ⁻¹	[2]
Solubility	Soluble in DMSO and DMF	[1][2][3][6]
Storage Conditions	-20°C, desiccated, and protected from light	[1][2][6]

Mechanism of Action: Amine-Reactive Labeling

AMCA-X, SE is an amine-reactive dye, meaning it readily forms stable covalent bonds with primary and secondary aliphatic amines.[2][8] The succinimidyl ester (SE) moiety is highly reactive towards the non-protonated ε-amino groups of lysine residues and the N-termini of proteins.[8][9] This reaction, which results in a stable amide bond, is highly pH-dependent.[9][10]



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